

ferrocyanic acid CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ferrocyanic acid*

Cat. No.: *B1247551*

[Get Quote](#)

An In-depth Technical Guide to Ferrocyanic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ferrocyanic acid**, including its fundamental properties, synthesis protocols, and key chemical reactions. The information is intended to support research and development activities where this compound may be of interest.

Core Properties of Ferrocyanic Acid

Ferrocyanic acid, also known as **hydroferrocyanic acid** or **hydrogen hexacyanoferrate(II)**, is a white, crystalline, and unstable solid that is soluble in water.^[1] It is a tetrabasic acid, meaning it can donate four protons.^[2]

Quantitative Data Summary

Property	Value	Source
CAS Number	17126-47-5	PubChem[3]
Molecular Formula	$\text{H}_4[\text{Fe}(\text{CN})_6]$	Dictionary.com[1]
Molar Mass	215.98 g/mol	---
Exact Mass	215.9819 g/mol	PubChem[3]
Appearance	White, crystalline solid	Dictionary.com[1]
Solubility in water	Soluble	Dictionary.com[1]

Experimental Protocols: Synthesis of Ferrocyanic Acid

The synthesis of **ferrocyanic acid** typically involves the acidification of a ferrocyanide salt solution. The following are detailed methodologies for its preparation.

Protocol 1: Synthesis from Potassium Ferrocyanide and Hydrochloric Acid

This method relies on the reaction of potassium ferrocyanide with a strong mineral acid, such as hydrochloric acid, to precipitate **ferrocyanic acid**.

Materials:

- Potassium ferrocyanide ($\text{K}_4[\text{Fe}(\text{CN})_6]$)
- Concentrated hydrochloric acid (HCl)
- Distilled water
- Ethanol
- Diethyl ether
- Beakers

- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper

Procedure:

- Prepare a saturated aqueous solution of potassium ferrocyanide in a beaker.
- Slowly add concentrated hydrochloric acid to the potassium ferrocyanide solution while stirring continuously.
- A white crystalline precipitate of **ferrocyanic acid** will form.
- Continue stirring for a few minutes to ensure complete reaction.
- Separate the precipitate by filtration using a Büchner funnel and filter paper.
- To purify the product, dissolve the crude **ferrocyanic acid** in ethanol.
- Reprecipitate the **ferrocyanic acid** by the addition of diethyl ether.
- Filter the purified product and dry it in a desiccator.

Protocol 2: Synthesis using Ether Extraction

An alternative method involves the extraction of **ferrocyanic acid** from an acidified aqueous solution using diethyl ether.

Materials:

- Potassium ferrocyanide ($K_4[Fe(CN)_6]$) or lead(II) ferrocyanide ($Pb_2[Fe(CN)_6]$)
- Sulfuric acid (H_2SO_4) or hydrosulfuric acid (H_2S)
- Diethyl ether
- Separatory funnel

- Beakers

Procedure:

- Prepare a concentrated aqueous solution of a ferrocyanide salt (e.g., by decomposing lead(II) ferrocyanide with sulfuric or hydrosulfuric acid).
- Transfer the aqueous solution containing **ferrocyanic acid** to a separatory funnel.
- Add a sufficient amount of diethyl ether to the separatory funnel.
- Agitate the mixture vigorously. The **ferrocyanic acid** will separate from the aqueous layer and be suspended in the ether.
- Allow the layers to separate.
- Collect the ether layer containing the **ferrocyanic acid**.
- The **ferrocyanic acid** can be isolated by evaporating the ether, though it is often used directly in its ether solution for subsequent reactions.

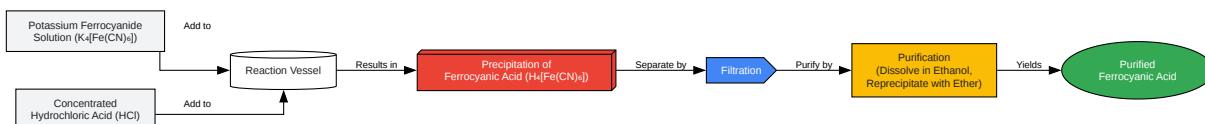
Key Chemical Reactions Involving Ferrocyanic Acid

Ferrocyanic acid and its conjugate base, the ferrocyanide ion ($[\text{Fe}(\text{CN})_6]^{4-}$), participate in several important chemical reactions.

- Decomposition: Upon heating, **ferrocyanic acid** decomposes to produce hydrogen cyanide (HCN), a highly toxic gas, and other products.
- Oxidation: The ferrocyanide ion can be oxidized to the ferricyanide ion ($[\text{Fe}(\text{CN})_6]^{3-}$). This is a reversible one-electron oxidation process.^[4] $[\text{Fe}(\text{CN})_6]^{4-} \rightleftharpoons [\text{Fe}(\text{CN})_6]^{3-} + \text{e}^-$
- Salt Formation: As a tetrabasic acid, **ferrocyanic acid** reacts with bases to form a series of ferrocyanide salts. For example, with sodium hydroxide, it can form salts from $\text{NaH}_3[\text{Fe}(\text{CN})_6]$ to $\text{Na}_4[\text{Fe}(\text{CN})_6]$.
- Prussian Blue Formation: The reaction of the ferrocyanide ion with ferric ions (Fe^{3+}) produces the intensely colored pigment known as Prussian blue (ferric ferrocyanide).^[4]

Visualized Experimental Workflow: Synthesis of Ferrocyanic Acid

The following diagram illustrates the key steps in the synthesis of **ferrocyanic acid** from potassium ferrocyanide and hydrochloric acid.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **ferrocyanic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dictionary.com [dictionary.com]
- 2. researchgate.net [researchgate.net]
- 3. Ferrocyanic acid | C6FeN6 | CID 11957372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ferrocyanide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [ferrocyanic acid CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1247551#ferrocyanic-acid-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b1247551#ferrocyanic-acid-cas-number-and-molecular-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com